

# Application Notes & Protocols: SAR156497 for Inducing Mitotic Arrest In Vitro

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## Compound of Interest

Compound Name: SAR156497

Cat. No.: B612195

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **SAR156497** is a potent and exquisitely selective small molecule inhibitor of the Aurora kinases A, B, and C.<sup>[1]</sup> The Aurora kinase family plays an essential role in the regulation of cell division, and their aberrant expression is a hallmark of many malignancies, making them a key target in oncology drug discovery.<sup>[1]</sup> **SAR156497** functions by inhibiting the catalytic activity of these kinases, leading to defects in mitotic processes such as centrosome separation, spindle assembly, and cytokinesis. The ultimate cellular outcome of this inhibition is a robust mitotic arrest, followed by apoptosis in cancer cells. These application notes provide detailed protocols for inducing and quantifying mitotic arrest in cancer cell lines using **SAR156497**.

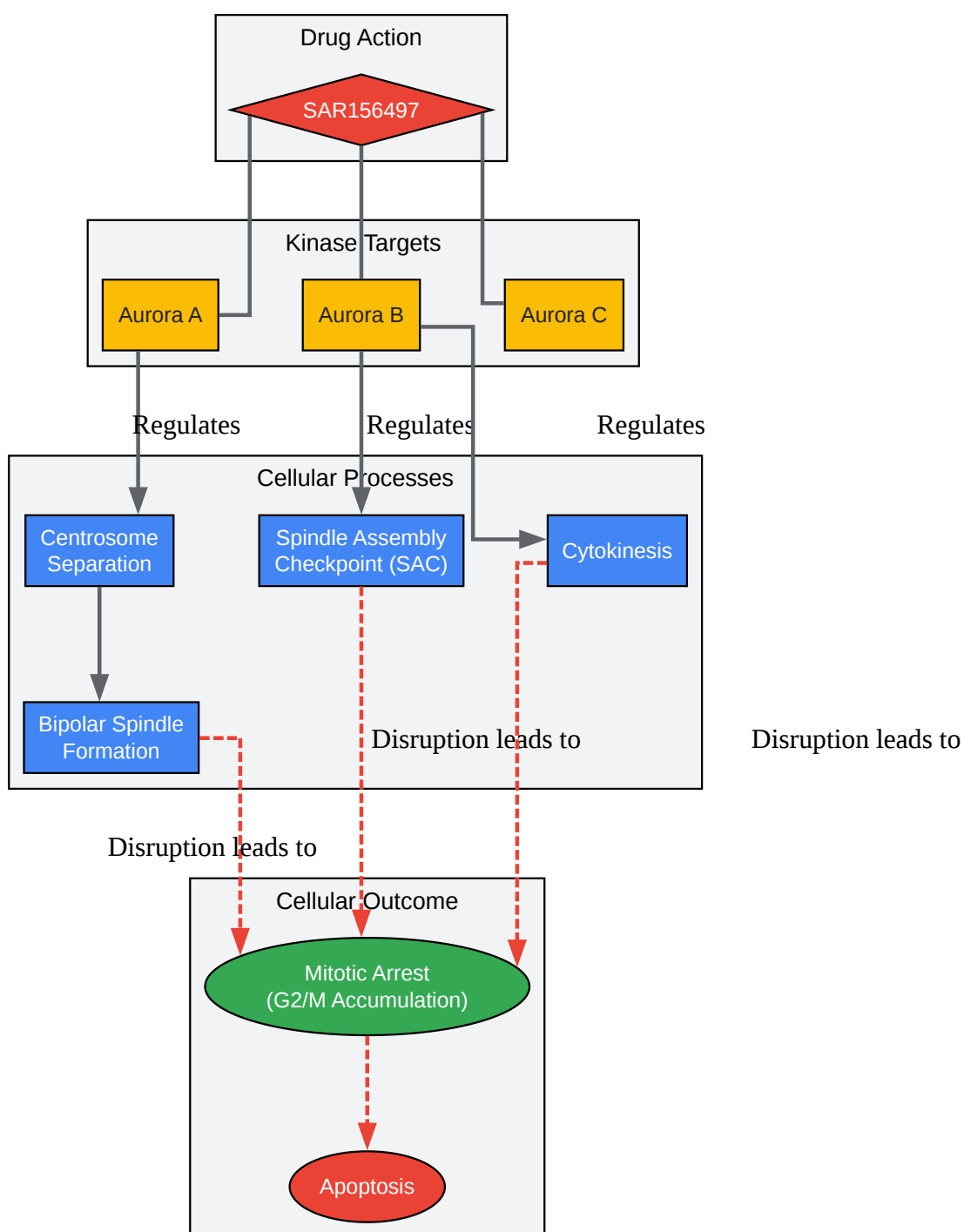
## Mechanism of Action: Aurora Kinase Inhibition

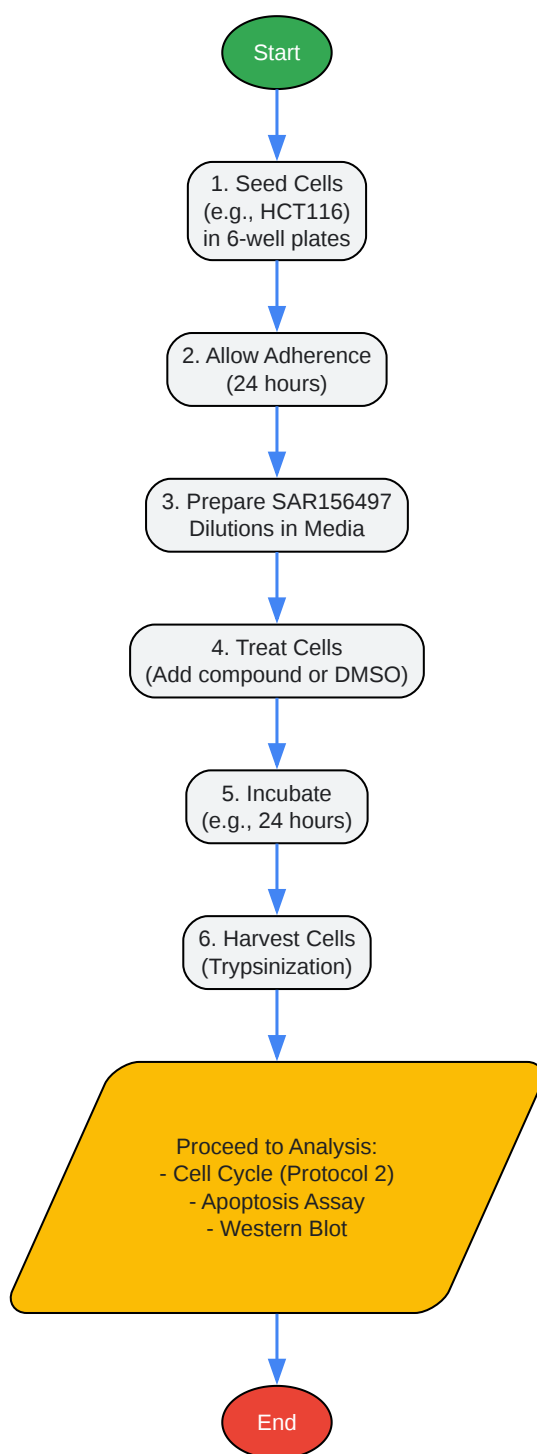
**SAR156497** targets the ATP-binding pocket of Aurora kinases A, B, and C, preventing the phosphorylation of their downstream substrates that are critical for mitotic progression.

- Inhibition of Aurora A: Disrupts centrosome maturation and separation, leading to the formation of monopolar spindles.
- Inhibition of Aurora B: Prevents the proper function of the chromosomal passenger complex (CPC), leading to chromosome alignment defects, failure of the spindle assembly checkpoint (SAC), and abortive cytokinesis.

- Inhibition of Aurora C: While less characterized, its inhibition likely contributes to overall mitotic disruption, particularly in meiosis and certain cancers.

The collective inhibition of these kinases results in a G2/M phase cell cycle arrest, characterized by an accumulation of cells with 4N DNA content and condensed chromatin.





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## References

- 1. SAR156497, an exquisitely selective inhibitor of aurora kinases - PubMed [pubmed.ncbi.nlm.nih.gov]
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